

A meta-analysis of clinical trial data for etimicin sulfate efficacy

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Compound of Interest

Compound Name: *Etimicin sulfate*

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Etimicin Sulfate: A Comparative Clinical Efficacy Guide

This guide provides a meta-level comparison of **etimicin sulfate**'s clinical efficacy against other antibiotics, drawing upon available clinical trial data. Designed for researchers, scientists, and drug development professionals, this document synthesizes key performance indicators, outlines experimental methodologies, and visualizes relevant biological and procedural pathways.

Comparative Efficacy and Safety of Etimicin Sulfate

Etimicin sulfate, a fourth-generation aminoglycoside antibiotic, has demonstrated comparable efficacy and a favorable safety profile in clinical trials when compared to other aminoglycosides such as netilmicin and amikacin.[1][2][3] It is a semi-synthetic antibiotic derived from gentamicin C1a and is noted for its broad-spectrum activity against both Gram-positive and Gram-negative bacteria.[4][5]

Quantitative Clinical Trial Data Summary

The following tables summarize the key efficacy and safety outcomes from comparative clinical trials involving **etimicin sulfate**.

Table 1: Comparison of Etimicin Sulfate vs. Netilmicin Sulfate for Bacterial Infections

Outcome Measure	Etimicin Sulfate Group	Netilmicin Sulfate Group
Overall Efficacy Rate	85.3%	83.9%
Bacterial Clearance Rate	87.5%	89.7%
Incidence of Adverse Reactions	8.6% (3/35)	9.4% (3/32)
Infections Treated	Respiratory tract, urinary tract, skin and tissue infections	Respiratory tract, urinary tract, skin and tissue infections
Statistical Significance	No statistically significant difference between the two groups (P > 0.05)	

Table 2: Comparison of Etimicin Sulfate vs. Netilmicin Sulfate for Lower Respiratory Tract Infections

Outcome Measure	Etimicin Sulfate Group	Netilmicin Sulfate Group
Efficacy Rate	87.5% (28/32)	90.6% (29/32)
Bacterial Clearance Rate	87.5% (21/24)	83.33% (20/24)
Adverse Drug Event Rate	6.25% (2/32)	9.38% (3/32)
Statistical Significance	No significant differences noted between the two groups	

Table 3: Comparison of Etimicin Sulfate vs. Amikacin Sulfate for Complicated Infections in Rheumatic Immunologic Patients

Outcome Measure	Etimicin Sulfate Group	Amikacin Sulfate Group
Clinical Efficacy	Distinctively better than the amikacin sulfate treated group	-
Bacterial Examinations	Distinctively better than the amikacin sulfate treated group	-
Side Effects	Fewer side effects	-

Table 4: Efficacy of Etimicin Sulfate in Combination Therapy for Septic Shock

Treatment Group	Total Effective Rate	Control Group (Cefotaxime Sodium alone)
Etimicin Sulfate + Cefotaxime Sodium	90.20% (46/51)	72.73% (32/44)
Statistical Significance	Significantly higher than the control group (p < 0.05)	

Experimental Protocols

The methodologies employed in the cited clinical trials provide a framework for understanding the evidence supporting the efficacy of **etimicin sulfate**.

Randomized Controlled Trial of Etimicin vs. Netilmicin

- Objective: To compare the efficacy and safety of etimicin and netilmicin in treating bacterial infections.

- Study Design: A randomized, open-label, controlled clinical trial.
- Patient Population: 65 hospitalized patients with respiratory tract infections, urinary tract infections, and skin and tissue infections.
- Treatment Regimen:
 - Etimicin Group (n=34): 100 mg administered every 12 hours by intravenous infusion.
 - Netilmicin Group (n=31): 100 mg administered every 12 hours by intravenous infusion.
- Duration of Treatment: 7-10 days for both groups.
- Outcome Measures:
 - Primary: Overall efficacy (a composite of clinical and bacteriological response) and bacterial clearance rates.
 - Secondary: Incidence of adverse reactions.

Clinical Study of Etimicin vs. Netilmicin in Lower Respiratory Tract Infections

- Objective: To evaluate the clinical efficacy and safety of **etimicin sulfate** in the treatment of lower respiratory tract infections.
- Study Design: Randomized controlled trial.
- Patient Population: 64 patients with lower respiratory tract infections.
- Treatment Regimen:
 - **Etimicin Sulfate** Group.
 - Netilmicin Sulfate Group.
- Outcome Measures: Efficacy rates, bacterial clearance rates, and adverse drug event rates.

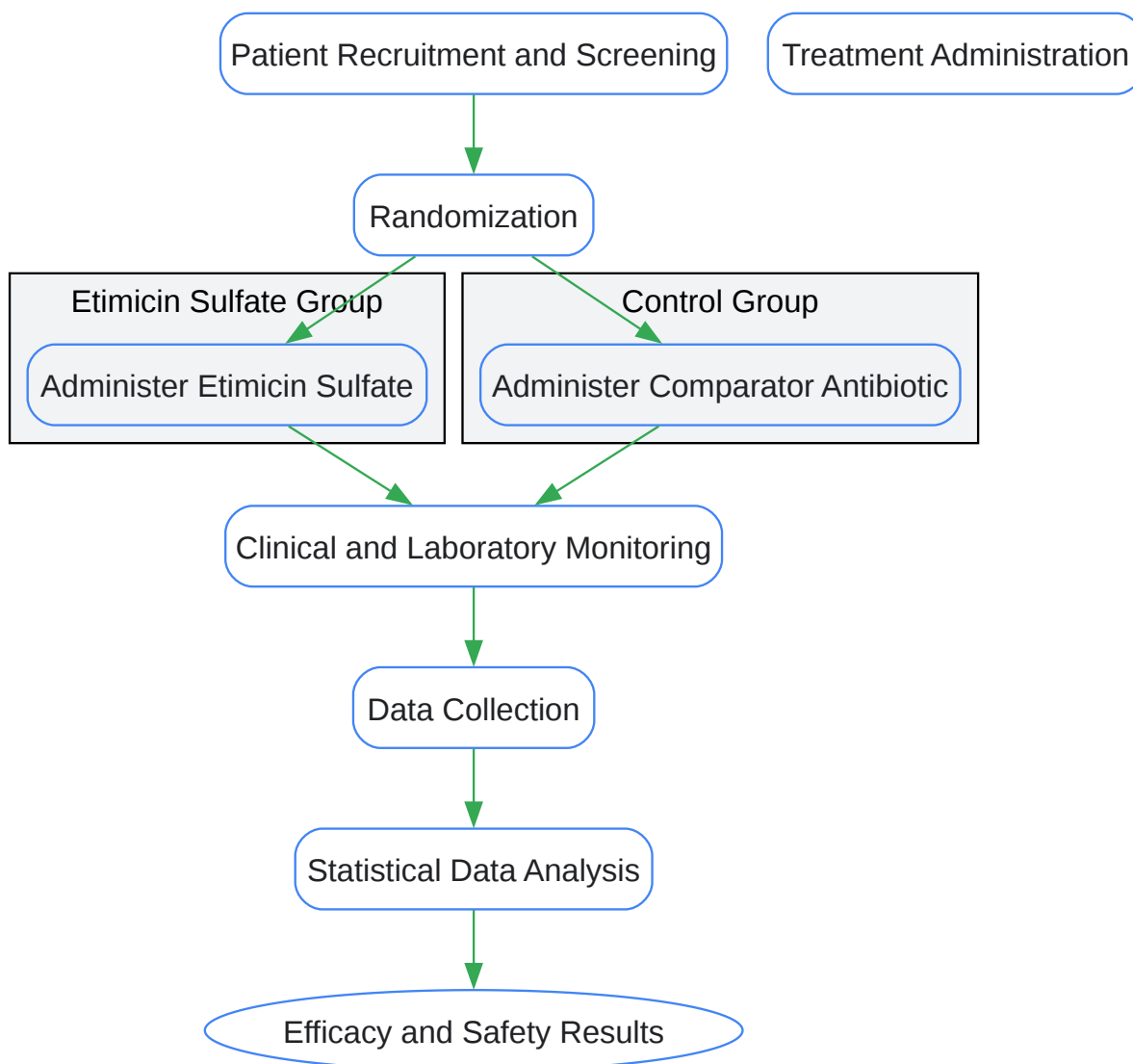
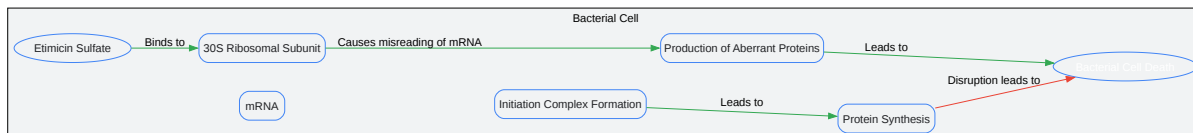
Clinical Trial of Etimicin in Combination with Cefotaxime for Septic Shock

- Objective: To evaluate the efficacy of **etimicin sulfate** combined with cefotaxime sodium in treating septic shock.
- Study Design: Comparative clinical trial.
- Patient Population: 95 patients with septic shock.
- Treatment Regimen:
 - Research Group (n=51): **Etimicin sulfate** combined with cefotaxime sodium.
 - Control Group (n=44): Cefotaxime sodium alone.
- Outcome Measures: Total effective rate, serum inflammatory factor levels, immune function, and coagulation function.

Visualizing Mechanisms and Workflows

Mechanism of Action: Aminoglycoside Inhibition of Bacterial Protein Synthesis

Etimicin sulfate, like other aminoglycoside antibiotics, exerts its bactericidal effect by targeting the bacterial ribosome. This process disrupts protein synthesis, leading to bacterial cell death.



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References

- 1. researchgate.net [researchgate.net]
- 2. A randomized controlled clinical trial on etimicin, a new aminoglycoside antibiotic, versus netilmicin in the treatment of bacterial infections - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. mednexus.org [mednexus.org]
- 4. echemi.com [echemi.com]
- 5. Comparative antibacterial activity of a novel semisynthetic antibiotic: etimicin sulphate and other aminoglycosides - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [A meta-analysis of clinical trial data for etimicin sulfate efficacy]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b560677#a-meta-analysis-of-clinical-trial-data-for-etimicin-sulfate-efficacy]

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